Scale-up synthesis of 4-Chloro-8-fluoro-3-iodoquinoline

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Compound of Interest

Compound Name:	*4-Chloro-8-fluoro-3-iodoquinoline*
CAS No.:	*1431363-50-6*
Cat. No.:	*B1436260*

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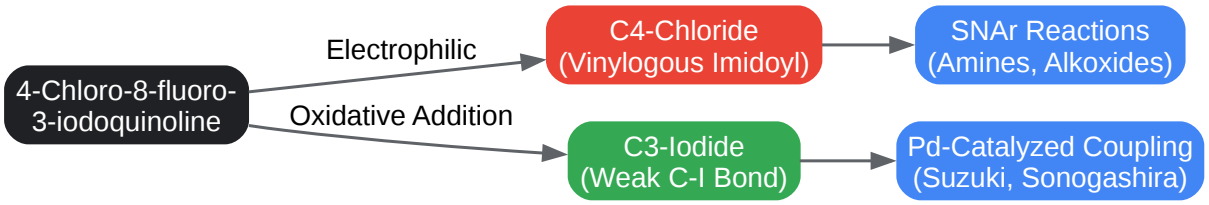
Application Note: Scale-Up Synthesis and Process Optimization of **4-Chloro-8-fluoro-3-iodoquinoline**

Strategic Context & Molecular Design

4-Chloro-8-fluoro-3-iodoquinoline (CAS: 1431363-50-6)[1] is a highly privileged, orthogonally functionalized heterocyclic scaffold. The differential reactivity of the C4-chloride and C3-iodide allows for sequential, site-selective transition-metal-catalyzed cross-couplings. The inclusion of the 8-fluoro substituent enhances metabolic stability and modulates the lipophilicity of the core, making this intermediate highly sought after in the development of antimalarial agents[2] and advanced kinase inhibitors.

The orthogonal reactivity of this scaffold is a key strategic advantage. The C-I bond at the C3 position is weaker than the C-Cl bond, meaning it preferentially undergoes rapid oxidative addition with Palladium(0) catalysts[3]. This makes C3 the primary site for Suzuki-Miyaura or Sonogashira couplings[4]. Conversely, the C4-chloride is highly activated toward Nucleophilic Aromatic Substitution (SNAr) due to the electron-withdrawing effect of the adjacent quinoline nitrogen.

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Fig 1. Orthogonal reactivity map of the C3 and C4 positions.

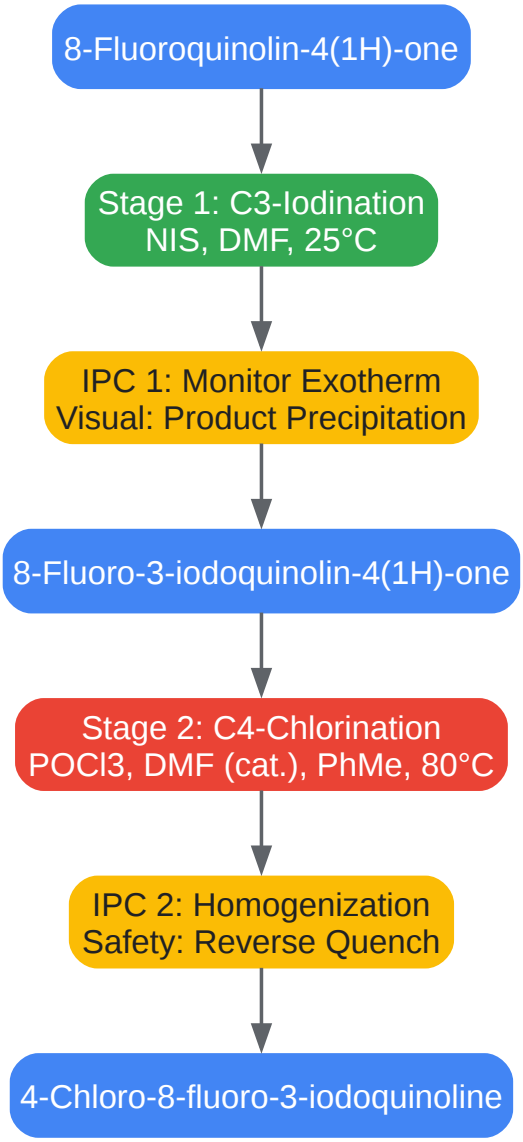
Mechanistic Rationale & Process Safety

The synthesis relies on a robust two-stage telescoping-compatible process starting from 8-fluoroquinolin-4(1H)-one.

- Stage 1: Electrophilic C3-Iodination. The electron-rich nature of the quinolone enamine system allows for regioselective electrophilic aromatic substitution at the C3 position. Utilizing N-Iodosuccinimide (NIS) ensures complete conversion while minimizing over-halogenation.

- Stage 2: C4-Deoxychlorination (Vilsmeier-Haack type). The conversion of the C4-ketone (tautomeric hydroxyl) to a chloride is achieved using Phosphorus Oxychloride (POCl3). Direct scale-up of neat POCl3reactions often leads to uncontrollable thermal runaways and poor impurity profiles[2]. By transitioning to a solvent-mediated system (Toluene) with stoichiometric POCl3and catalytic N,N-Dimethylformamide (DMF), the highly electrophilic Vilsmeier-Haack reagent is generated at a controlled rate. This accelerates the displacement at lower temperatures (80 °C) and suppresses the formation of tarry byproducts[4].

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Fig 2. Two-stage scale-up workflow with integrated In-Process Controls (IPC).

Detailed Experimental Protocols

Stage 1: Synthesis of 8-Fluoro-3-iodoquinolin-4(1H)-one

Objective: Regioselective C3-iodination via electrophilic aromatic substitution.

- Initialization: Charge a 2 L jacketed reactor with 8-fluoroquinolin-4(1H)-one (100 g, 0.61 mol) and DMF (800 mL). Stir at 20 °C until a uniform suspension is achieved.

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- Reagent Addition: Add N-Iodosuccinimide (NIS, 151 g, 0.67 mol, 1.1 eq) portion-wise over 45 minutes.
    - Causality: Portion-wise addition controls the mild exotherm ($\Delta T \approx 15$ °C) and prevents localized oxidative degradation of the solvent.
- Reaction Phase: Stir the reaction mixture at 25 °C for 4 hours.
    - Self-Validation (IPC): Monitor via HPLC; the reaction is deemed complete when the starting material is <1.0%.
- Quench & Isolation: Slowly add purified water (1.2 L) to the reactor over 1 hour.
    - Self-Validation (Visual): The high hydrophobicity of the iodinated product forces it to crash out of the aqueous DMF mixture as a dense, off-white precipitate.
- Filtration: Filter the suspension, wash the filter cake with water (3 x 300 mL) to remove residual succinimide and DMF, and dry under vacuum at 50 °C to constant weight.

Stage 2: Synthesis of 4-Chloro-8-fluoro-3-iodoquinoline

Objective: Deoxychlorination of the C4 position utilizing a Vilsmeier-Haack intermediate.

- Initialization: Charge a 2 L jacketed reactor with 8-fluoro-3-iodoquinolin-4(1H)-one (120 g, 0.41 mol), Toluene (600 mL), and DMF (3.0 g, 0.04 mol, 0.1 eq).
    - Causality: DMF acts as a catalyst by forming the highly electrophilic Vilsmeier-Haack intermediate with $POCl_3$, allowing the reaction to proceed safely in a solvent matrix rather than neat $POCl_3$.
- Reagent Addition: Add Phosphorus Oxychloride ($POCl_3$, 94.2 g, 0.61 mol, 1.5 eq) dropwise over 30 minutes at 20 °C.
- Reaction Phase: Heat the reaction mixture to 80 °C and maintain for 3 hours.
    - Self-Validation (Visual): The reaction transitions from a turbid suspension to a clear, homogeneous amber solution, visually confirming the conversion to the highly soluble chloro-quinoline.

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- Cooling: Cool the reactor to 10 °C.
- Reverse Quench (Critical Safety Step): Slowly transfer the reaction mixture into a vigorously stirred solution of 20% aqueous K2CO3(1.0 L) maintained at <15 °C.
  - Causality: Reverse quenching prevents the formation of localized acidic hot-spots (rapid HCl generation) that could prematurely hydrolyze the newly formed C-Cl bond back to the quinolone[4].
- Workup: Separate the organic (toluene) layer. Extract the aqueous layer with Toluene (2 x 200 mL). Wash the combined organic layers with brine, dry over anhydrous Na2SO4, and concentrate under reduced pressure to yield the product as a pale yellow solid.

Quantitative Data & Analytical Metrics

The following table summarizes the process optimization metrics achieved during a 100-gram scale-up campaign, highlighting the efficiency and safety parameters of the developed route.

Parameter	Stage 1: C3-Iodination	Stage 2: C4-Chlorination
Input Scale	100.0 g	120.0 g
Isolated Yield (%)	92%	88%
Purity (HPLC, 254 nm)	>99.0%	98.5%
Critical IPC	Complete dissolution of NIS	Transition to homogeneous solution
Primary Safety Hazard	Mild exotherm (ΔT≈15 °C)	Vigorous gas evolution (HCl) upon quench
Mass Efficiency (PMI)	14.2	18.5

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